

Ametoctradin environmental fate compared other fungicides

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: Ametoctradin

CAS No.: 865318-97-4

Cat. No.: S518383

Get Quote

Environmental Fate of Ametoctradin and Other Fungicides

Fungicide	Key Environmental Fate Findings	Key Influencing Factors	Identified Transformation Products / Metabolites
Ametoctradin (Triazolopyrimidine) [1]	Adsorption, desorption, and degradation vary significantly across different soil types. Subject to photodegradation and hydrolytic degradation.	Soil organic matter content and overall soil characteristics are critical.	Not specified in the provided abstract.
Azoxystrobin (Strobilurin) [2]	Binds to suspended matter and sediments in aquatic environments. The main metabolite in water is R234886.	Data on bioaccumulation and biomagnification are largely absent.	R234886 (main metabolite in water); other relevant environmental metabolites are noted but lack analytical standards.

Fungicide	Key Environmental Fate Findings	Key Influencing Factors	Identified Transformation Products / Metabolites
Boscalid (Carboxamide) [3]	Persistent and frequently detected in surface waters.	-	Not specified in the provided abstract.
Chlorothalonil (Chloronitrile) [4]	Persistent and mobile; frequently detected in soil and water bodies near agricultural areas.	-	Not specified in the provided abstract.
Hexaconazole (Triazole) [5]	Degrades slowly in soil; primary dissipation process is biodegradation. Half-life (DT50) ranges from 18.7 to 67.3 days . Successive applications lead to residue accumulation.	Soil microbial activity; application frequency and dosage.	Not specified in the provided abstract.
Pyraclostrobin (Strobilurin) [6]	In microencapsulated forms, majority settles in sediment in water-sediment systems.	Formulation type (e.g., microencapsulation) significantly affects fate.	17 transformation products identified, primarily accumulating in sediment. Several are highly mobile or toxic.

Detailed Experimental Insights

The following section provides more detail on the experimental approaches and specific findings from the cited research.

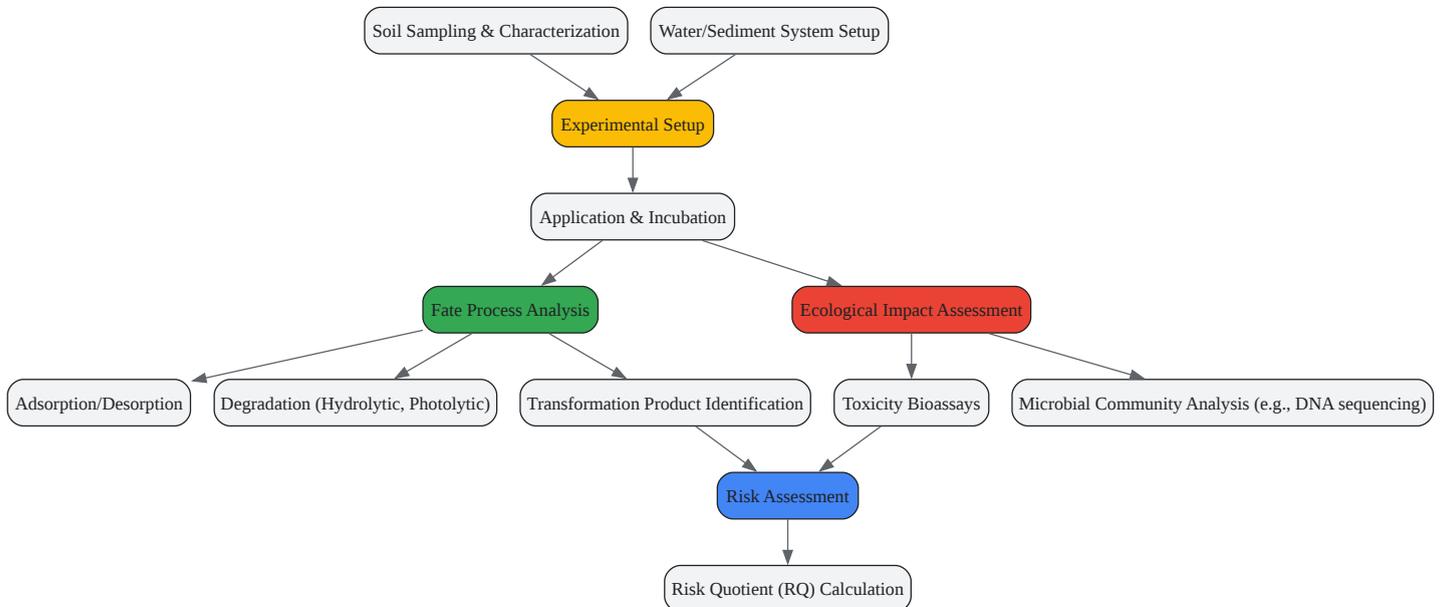
- **Ametoctradin:** The study focused on its behavior in various soil samples from Pakistan. It highlighted that **photolysis** is a viable and sustainable remediation technique for reducing its environmental impact [1].
- **Hexaconazole:** Research involved successive applications to soil at different concentrations. The degradation kinetics were fitted to a **first-order kinetic model**. The study found that repeated

applications not only led to accumulation but also altered the soil microbial community, reducing the abundance of beneficial bacteria like *Sphingomonas* and *Bacillus*, and disrupting nitrogen cycle functions [5].

- **Pyraclostrobin**: Scientists used **HPLC-Q-TOF-HRMS** and **UPLC-QqQ-MS/MS** to identify transformation products. The ecological risk was assessed by predicting the **PBT (Persistence, Bioaccumulation, Toxicity)** and **MRT (Mobility, Retention, Toxicity)** of these products and calculating risk quotients (RQs) for aquatic organisms. Metabolites such as m/z 281 and m/z 339 showed significant chronic toxicity to daphnia [6].

Experimental Protocols for Environmental Fate Studies

The methodologies across these studies share common principles for assessing environmental fate. The workflow below summarizes the general approach.



[Click to download full resolution via product page](#)

Here is a breakdown of the common experimental components based on the search results:

- **1. Soil/Environmental Matrix Characterization:** Studies typically begin by collecting and characterizing the soil or water-sediment systems. Key parameters measured include **organic matter content**, pH, and texture, which are critical for understanding fungicide behavior [1] [5] [7].
- **2. Application and Incubation:** Fungicides are applied to the environmental matrix at recommended or elevated field rates. For degradation studies, samples are incubated under controlled conditions (e.g., specific temperature, moisture, and light cycles) for periods ranging from days to months [4] [5].
- **3. Fate Process Analysis:**

- **Adsorption/Desorption:** Conducted through batch equilibrium experiments to determine how strongly the fungicide binds to soil [1].
- **Degradation Studies:** Include investigations into hydrolytic degradation (in water at different pH levels) and photodegradation (exposure to light simulating sunlight) [1]. Degradation kinetics (e.g., half-life, DT50) are calculated using models like the first-order kinetic equation [5].
- **Identification of Transformation Products:** Advanced techniques like **Liquid Chromatography coupled with tandem Mass Spectrometry (LC-MS/MS)** or **High-Resolution Mass Spectrometry (HRMS)** are used to identify and quantify degradation products [6].
- **4. Ecological Impact Assessment:**
 - **Toxicity Bioassays:** Laboratory tests are performed on non-target organisms (e.g., zebrafish, daphnia, earthworms, Drosophila) to assess acute and chronic toxicity, as well as sublethal effects like neurobehavior or reproduction [3] [4] [6].
 - **Microbial Community Analysis:** Techniques like **metagenomic sequencing** and **quantitative PCR (qPCR)** are used to analyze changes in soil microbial community structure and function (e.g., nitrogen cycling genes) in response to fungicide exposure [5].
- **5. Risk Assessment:** The data is used to calculate **Risk Quotients (RQs)**, which compare measured or predicted environmental concentrations (MEC/PEC) to predicted no-effect concentrations (PNEC). A quotient greater than 1 indicates a potential high risk [8] [6].

Key Comparisons and Data Gaps

- **Mobility:** The behavior of fungicides varies significantly. For instance, **Hexaconazole** is weakly adsorbed to soil [5], while microencapsulated **Pyraclostrobin** tends to settle into sediments [6]. **Ametoctradin's** mobility is highly dependent on soil organic matter [1].
- **Persistence:** **Hexaconazole** shows considerable persistence with a half-life of up to 67 days [5], and **boscalid** is noted as "persistent" in surface waters [3].
- **Ecological Impact:** The research highlights significant sublethal effects on non-target species. **Boscalid** impairs visual and nervous systems in zebrafish [3], and **Chlorothalonil** reduces survival and fecundity in insects [4]. **Hexaconazole** disrupts the soil nitrogen cycle [5].

Note that a direct, side-by-side comparison of half-lives or adsorption coefficients for all listed fungicides is not possible with the provided data, as the studies were conducted under different conditions and focused on different endpoints.

Need Custom Synthesis?

Email: info@smolecule.com or Request Quote Online.

References

1. determination of the EPA sanctioned Environmental ... fate fungicidal [springerprofessional.de]
2. Occurrence, fate and effects of azoxystrobin in aquatic ... [pubmed.ncbi.nlm.nih.gov]
3. Environmentally relevant concentrations of boscalid ... [pubmed.ncbi.nlm.nih.gov]
4. Chlorothalonil exposure impacts larval development and ... [pmc.ncbi.nlm.nih.gov]
5. Successive hexaconazole application altered the ... [sciencedirect.com]
6. A Case Study of Pyraclostrobin [pubmed.ncbi.nlm.nih.gov]
7. Influence of pH and solution composition on the sorption ... [sciencedirect.com]
8. Occurrence, fate and ecological risk of five typical azole ... [sciencedirect.com]

To cite this document: Smolecule. [Ametoctradin environmental fate compared other fungicides].

Smolecule, [2026]. [Online PDF]. Available at:

[<https://www.smolecule.com/products/b518383#ametoctradin-environmental-fate-compared-other-fungicides>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com